

Chemical properties of Ethyl 2-chloro-5-methylisonicotinate

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Compound of Interest

Compound Name:	<i>Ethyl 2-chloro-5-methylisonicotinate</i>
Cat. No.:	B1332965

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Technical Guide: Ethyl 2-chloro-5-methylisonicotinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties of **Ethyl 2-chloro-5-methylisonicotinate**, a heterocyclic compound of interest in synthetic chemistry. Due to its nature as a chemical intermediate, publicly available data is limited. This document collates available information and presents a plausible synthetic pathway based on established chemical principles.

Core Chemical Properties

Ethyl 2-chloro-5-methylisonicotinate, also known as ethyl 2-chloro-5-methylpyridine-4-carboxylate, is a substituted pyridine derivative. Its core structure is a pyridine ring with a chloro group at the 2-position, a methyl group at the 5-position, and an ethyl carboxylate group at the 4-position.

Physicochemical Data

Quantitative experimental data for this compound is not widely available in peer-reviewed literature. The following table summarizes its basic identifiers and notes the absence of specific physical properties.

Property	Data
CAS Number	850080-86-3
Molecular Formula	C ₉ H ₁₀ ClNO ₂
Molecular Weight	199.63 g/mol [1]
IUPAC Name	ethyl 2-chloro-5-methylpyridine-4-carboxylate
Melting Point	No data available
Boiling Point	No data available [1] [2]
pKa	No data available
Solubility	No data available
Appearance	No data available
Storage Conditions	Sealed in dry, 2-8°C [2]

Synthesis and Experimental Protocols

A specific, validated experimental protocol for the synthesis of **Ethyl 2-chloro-5-methylisonicotinate** is not detailed in publicly accessible literature. However, based on general organic chemistry principles and synthetic routes for analogous compounds, a plausible method is the esterification of its corresponding carboxylic acid, 2-chloro-5-methylisonicotinic acid.

Proposed Experimental Protocol: Fischer Esterification

This protocol describes a generalized procedure for the synthesis of **Ethyl 2-chloro-5-methylisonicotinate** from 2-chloro-5-methylisonicotinic acid.

Materials:

- 2-chloro-5-methylisonicotinic acid (starting material)
- Absolute Ethanol (reagent and solvent)
- Concentrated Sulfuric Acid (catalyst)

- Saturated Sodium Bicarbonate solution
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Dichloromethane or Ethyl Acetate (extraction solvent)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 2-chloro-5-methylisonicotinic acid in an excess of absolute ethanol (e.g., 10-20 equivalents).
- Catalyst Addition: While stirring, carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 equivalents) to the suspension. The mixture may become warm.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours (e.g., 4-12 hours). The reaction progress can be monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Reduce the volume of the solvent under reduced pressure using a rotary evaporator.
 - Dilute the residue with dichloromethane or ethyl acetate.
 - Carefully wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acidic catalyst. Repeat until effervescence ceases.
 - Wash the organic layer with brine (saturated NaCl solution).
- Drying and Isolation: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- Purification: The crude **Ethyl 2-chloro-5-methylisonicotinate** may be purified by column chromatography on silica gel or by vacuum distillation, depending on its physical state.

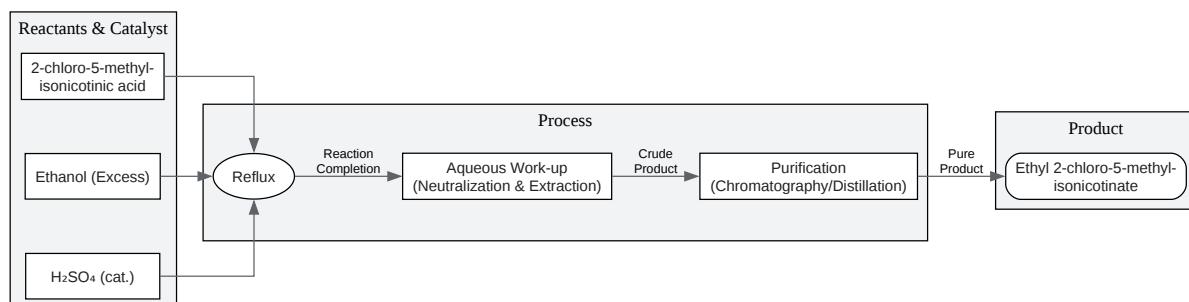
Biological Activity and Signaling Pathways

As of the current date, there is no information available in scientific literature or public databases to suggest that **Ethyl 2-chloro-5-methylisonicotinate** has a defined role in any biological signaling pathways. This compound is primarily utilized as an intermediate in the synthesis of more complex molecules for agrochemical and pharmaceutical research.[3]

Visualizations

Proposed Synthetic Workflow

The following diagram illustrates the logical workflow for the proposed synthesis of **Ethyl 2-chloro-5-methylisonicotinate** via Fischer esterification.



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References

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